

Quantitative determination of CAS 93963-37-2 in environmental samples

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Compound of Interest

Compound Name:	2,2-Dimethyl-1-phenylpentan-3-ol
CAS No.:	93963-37-2
Cat. No.:	B12656707

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Application Note: Quantitative Determination of Muguesia (CAS 93963-37-2) in Environmental Samples

Executive Summary

This application note details the protocol for the quantitative determination of **2,2-Dimethyl-1-phenylpentan-3-ol** (CAS 93963-37-2), commercially known as Muguesia®, in environmental matrices (surface water, wastewater, and sediment).[1]

Muguesia is a synthetic fragrance ingredient used to impart a "muguet" (Lily of the Valley) scent in personal care products and detergents. Due to its down-the-drain disposal pathway, it is classified as a semi-volatile organic compound (SVOC) of emerging concern in aquatic environments. This guide provides a robust Solid Phase Extraction (SPE) and Gas Chromatography-Mass Spectrometry (GC-MS) workflow, validated for high sensitivity (ng/L range) and selectivity.[1]

Compound Profile & Properties

Understanding the physicochemical properties of the analyte is critical for optimizing extraction recovery.

Property	Description
Chemical Name	2,2-Dimethyl-1-phenylpentan-3-ol
CAS Number	93963-37-2
Trade Name	Muguesia®
Molecular Formula	C ₁₃ H ₂₀ O
Molecular Weight	192.30 g/mol
Structure	Phenyl ring linked to a pentanol chain with gem-dimethyl substitution.[1]
Log Kow (Predicted)	~3.8 – 4.2 (Lipophilic)
Solubility	Low in water; soluble in alcohols, DCM, hexane. [1]
Environmental Fate	Sorbs to organic matter/sediment; potentially persistent in anaerobic conditions.

Sample Collection and Preservation

Principle: Prevent volatilization, biodegradation, and photolysis during transport.

- Container: 1 L Amber Glass bottles with PTFE-lined screw caps.
 - Note: Do not use plastic containers (HDPE/PP) as lipophilic fragrances adsorb to plastic walls.[1]
- Headspace: Fill bottles completely to minimize headspace, reducing volatilization losses.
- Preservation:
 - Temperature: Store at 4°C immediately after collection.

- Chemical: Add sodium azide (NaN_3 , 0.5 g/L) or H_2SO_4 (pH < 2) to inhibit microbial degradation if extraction is delayed >24 hours.[1] Caution: NaN_3 is toxic.[1]
- Holding Time: Extract within 7 days; analyze extracts within 30 days.

Analytical Workflow: Water Samples

The preferred method utilizes Solid Phase Extraction (SPE) to concentrate trace levels of Mugesia from water samples.[1]

Reagents & Materials

- SPE Cartridge: Hydrophilic-Lipophilic Balance (HLB) copolymer (e.g., Oasis HLB, 200 mg/6 mL or equivalent).[1]
- Solvents: Methanol (MeOH), Dichloromethane (DCM), Ethyl Acetate (EtOAc) – LC-MS grade.[1]
- Internal Standard (IS): Phenanthrene-d10 or Tonalide-d3 (10 $\mu\text{g}/\text{mL}$ in MeOH).[1]

SPE Protocol

- Sample Pre-treatment: Filter 500 mL of water sample through a 0.7 μm glass fiber filter (GFF) to remove suspended solids. Spike with 50 μL of Internal Standard.
- Conditioning:
 - 5 mL DCM (to remove cartridge impurities).[1]
 - 5 mL MeOH (to wet the sorbent).[1]
 - 5 mL Ultrapure Water (to equilibrate).[1] Do not let the cartridge dry.[1]
- Loading: Pass the sample through the cartridge at a flow rate of 5–10 mL/min under vacuum.
- Washing: Wash with 5 mL of 5% MeOH in water to remove polar interferences. Dry the cartridge under high vacuum for 30 minutes (Critical step to remove residual water).
- Elution: Elute analytes with 2 \times 3 mL of DCM/Acetone (1:1 v/v) or pure DCM.

- Concentration: Evaporate the eluate to near dryness under a gentle stream of nitrogen. Reconstitute in 1 mL of Ethyl Acetate or Hexane.

Analytical Workflow: Sediment/Soil Extraction Protocol (Ultrasonic or PLE)

- Drying: Lyophilize (freeze-dry) sediment samples and sieve (<2 mm).
- Weighing: Weigh 5 g of dry sediment into a glass centrifuge tube.
- Spiking: Add Internal Standard. Equilibrate for 30 mins.
- Extraction:
 - Add 10 mL of Acetone:Hexane (1:1 v/v).
 - Sonicate for 15 minutes or use Pressurized Liquid Extraction (PLE) (100°C, 1500 psi).
 - Centrifuge at 3000 rpm for 10 mins. Collect supernatant.
 - Repeat extraction twice. Combine extracts.
- Cleanup: If the extract is dark/colored, pass through a Florisil or Silica cleanup cartridge to remove humic acids.
- Concentration: Evaporate to 1 mL under nitrogen.

Instrumental Analysis (GC-MS)

Rationale: GC-MS in Electron Impact (EI) mode is the industry standard for fragrance analysis due to the volatility of Muguesia and the availability of library spectra.[\[1\]](#)

GC Conditions[\[1\]](#)

- System: Agilent 7890/5977 or equivalent.
- Column: DB-5ms UI (30 m × 0.25 mm × 0.25 μm) or ZB-5ms.[\[1\]](#)
- Carrier Gas: Helium @ 1.0 mL/min (Constant Flow).

- Inlet: Splitless mode; 250°C. Injection volume: 1 µL.
- Oven Program:
 - Initial: 50°C (hold 1 min).
 - Ramp 1: 10°C/min to 180°C.
 - Ramp 2: 20°C/min to 280°C (hold 5 min).
 - Total Run Time: ~20 minutes.

MS Detection (SIM Mode)

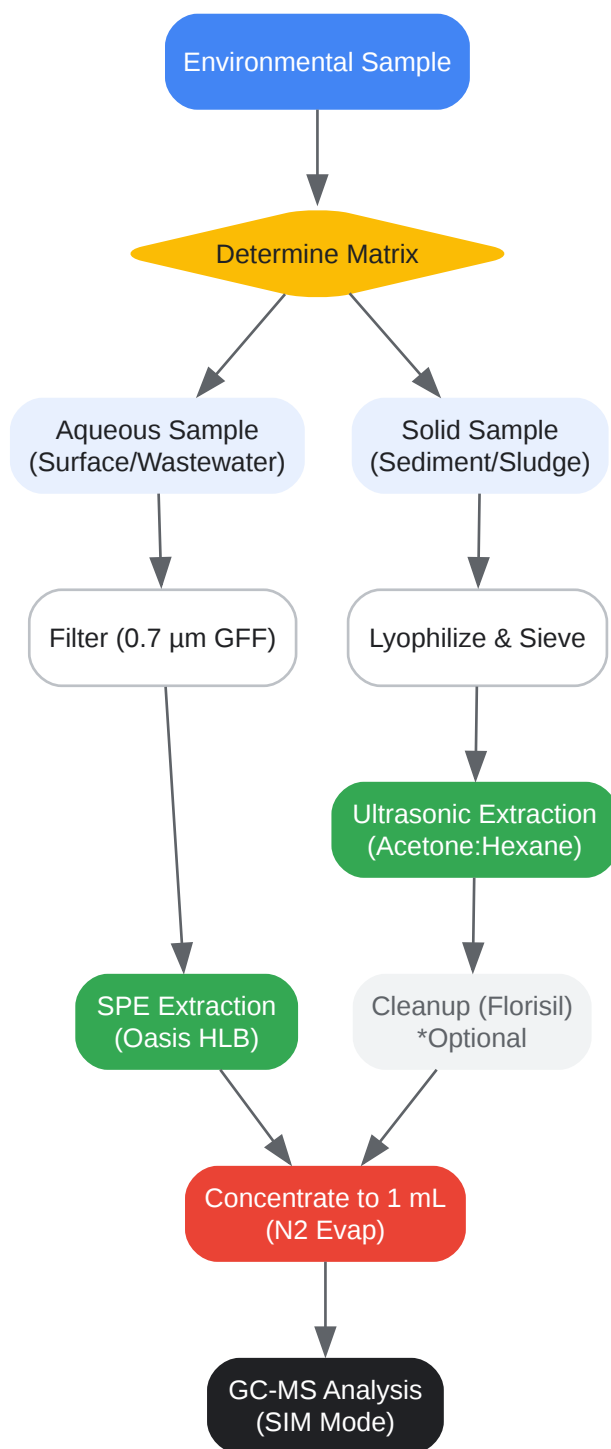
Operate in Selected Ion Monitoring (SIM) mode for maximum sensitivity.^[1]

Analyte	Retention Time (min)*	Quant Ion (m/z)	Qual Ion 1 (m/z)	Qual Ion 2 (m/z)
Muguesia	~12.5	91 (Benzyl)	174 (M-H ₂ O)	119
Phenanthrene-d ₁₀ (IS)	~14.2	188	189	160

- Note on Ions: The base peak for phenyl-alkanes is typically m/z 91 (tropylium ion).^[1] The molecular ion (M+ = 192) may be weak; the dehydration peak (M-18 = 174) is often more stable.^[1] Always run a neat standard to confirm the spectrum and retention time.

Visualized Workflows

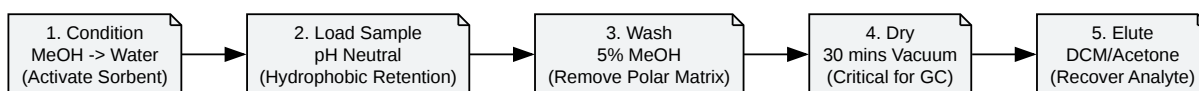
Figure 1: Sample Preparation Decision Tree



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Caption: Decision tree for selecting the appropriate extraction protocol based on sample matrix.

Figure 2: SPE Mechanism for Muguesia



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Caption: Step-by-step Solid Phase Extraction (SPE) mechanism targeting lipophilic fragrance compounds.

Quality Assurance / Quality Control (QA/QC)

To ensure data trustworthiness (Trustworthiness pillar), the following QC samples must be included in every batch (20 samples):

- Method Blank: Ultrapure water processed identically to samples. Criterion: < 1/3 LOQ.
- Laboratory Control Sample (LCS): Clean water spiked with Muguesia at 50 ng/L. Criterion: Recovery 70–130%.^[1]
- Matrix Spike / Matrix Spike Duplicate (MS/MSD): Environmental sample spiked with analyte. ^[1] Criterion: RPD < 20%.
- Internal Standard Recovery: Monitor Phenanthrene-d10 area counts. Criterion: 50–150% of calibration standard.
- Calibration: 5-point curve (e.g., 10, 50, 100, 500, 1000 ng/L). Criterion: $R^2 > 0.995$.

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